

# Solubility Profile of Fmoc-Lys(5-FAM)-OH: A Technical Guide

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## Compound of Interest

Compound Name: **Fmoc-Lys(5-FAM)-OH**

Cat. No.: **B571853**

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This technical guide provides a comprehensive overview of the solubility characteristics of  $\text{Na}-\text{Fmoc}-\text{N}\varepsilon-(5\text{-carboxytetramethylrhodamine})\text{-L-lysine}$  (**Fmoc-Lys(5-FAM)-OH**), a fluorescently labeled amino acid crucial for the synthesis of labeled peptides and proteins used in a variety of biomedical research applications, including FRET-based assays. Understanding the solubility of this reagent in different solvents is critical for its effective handling, storage, and application in solid-phase peptide synthesis (SPPS) and other bioconjugation techniques.

## Core Concepts of Solubility

The solubility of **Fmoc-Lys(5-FAM)-OH** is governed by the interplay of its constituent chemical moieties: the hydrophobic Fmoc (9-fluorenylmethyloxycarbonyl) protecting group, the polar lysine backbone, and the relatively large, ionizable 5-FAM (5-carboxyfluorescein) fluorescent dye. The overall solubility is a balance between these components and their interactions with the solvent. Generally, polar aprotic solvents are effective at solvating both the hydrophobic and polar regions of the molecule.

## Quantitative Solubility Data

Precise quantitative solubility data for **Fmoc-Lys(5-FAM)-OH** is not extensively published. However, information from product technical documents and data for analogous compounds provide valuable insights into its solubility profile. The primary solvent for dissolving **Fmoc-**

**Lys(5-FAM)-OH** is Dimethylformamide (DMF), in which it is known to be soluble at concentrations commonly used in peptide synthesis.

For reference, the following table summarizes the available qualitative and quantitative solubility data for **Fmoc-Lys(5-FAM)-OH** and structurally related Fmoc-lysine derivatives.

Compound	Solvent	Solubility (mg/mL)	Molar Solubility (mM)	Notes
Fmoc-Lys(5-FAM)-OH	DMF	Data not available	≥ 10 mM	Soluble at concentrations typically used for stock solutions in peptide synthesis. <a href="#">[1]</a>
Fmoc-Lys-OH	DMSO	50	135.71	Requires sonication and pH adjustment to 2 with 1 M HCl. <a href="#">[2]</a>
Methanol	5.74	15.58		Requires sonication and pH adjustment to 6 with HCl. <a href="#">[2]</a>
H <sub>2</sub> O	3.64	9.88		Requires sonication and pH adjustment to 3 with 1 M HCl. <a href="#">[2]</a>
Fmoc-Lys(Boc)-OH	DMSO	≥ 100.8	≥ 215.15	
Ethanol	≥ 51	≥ 108.86		
H <sub>2</sub> O	≥ 4.69	≥ 10.00		
5-Carboxyfluorescein (5-FAM)	Water	Soluble	Data not available	The free dye is soluble in water. <a href="#">[3]</a>
DMSO	Soluble	Data not available		The free dye is soluble in DMSO. <a href="#">[3]</a>

# Experimental Protocol for Solubility Determination

A reliable method for determining the solubility of **Fmoc-Lys(5-FAM)-OH** in a specific solvent involves the preparation of a saturated solution followed by quantification of the dissolved solute. The following protocol is adapted from standard methods for similar compounds.

## Materials:

- **Fmoc-Lys(5-FAM)-OH**
- Solvent of interest (e.g., DMF, DMSO, Methanol, Water)
- Vials with tight-sealing caps
- Thermostatic shaker
- Centrifuge or filtration apparatus (e.g., 0.2  $\mu$ m syringe filter)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Volumetric flasks and pipettes

## Procedure:

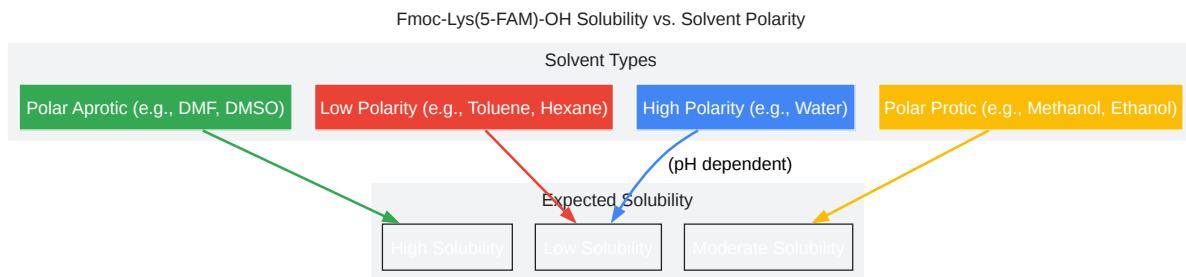
- Preparation of Saturated Solution:
  - Add an excess amount of **Fmoc-Lys(5-FAM)-OH** to a vial.
  - Add a known volume of the solvent to the vial.
  - Seal the vial and place it in a thermostatic shaker at a constant temperature (e.g., 25°C) for 24-48 hours to reach equilibrium.
- Separation of Undissolved Solute:
  - Centrifuge the vial at high speed to pellet the undissolved solid, or
  - Filter the solution using a syringe filter compatible with the solvent to remove any undissolved particles.

- Sample Preparation for Analysis:
  - Carefully take a known volume of the clear supernatant (the saturated solution).
  - Dilute the aliquot with a known volume of the same solvent to bring the concentration within the linear range of the HPLC calibration curve.
- HPLC Analysis:
  - Prepare a series of standard solutions of **Fmoc-Lys(5-FAM)-OH** of known concentrations in the chosen solvent.
  - Generate a calibration curve by injecting the standards and plotting the peak area against concentration.
  - Inject the diluted sample of the saturated solution and determine its concentration from the calibration curve.
- Calculation of Solubility:
  - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted sample by the dilution factor.
  - Express the solubility in the desired units (e.g., mg/mL or mM).

## Visualizations

### Solvent Polarity and Solubility Relationship

The following diagram illustrates the general relationship between solvent polarity and the expected solubility of an amphipathic molecule like **Fmoc-Lys(5-FAM)-OH**.

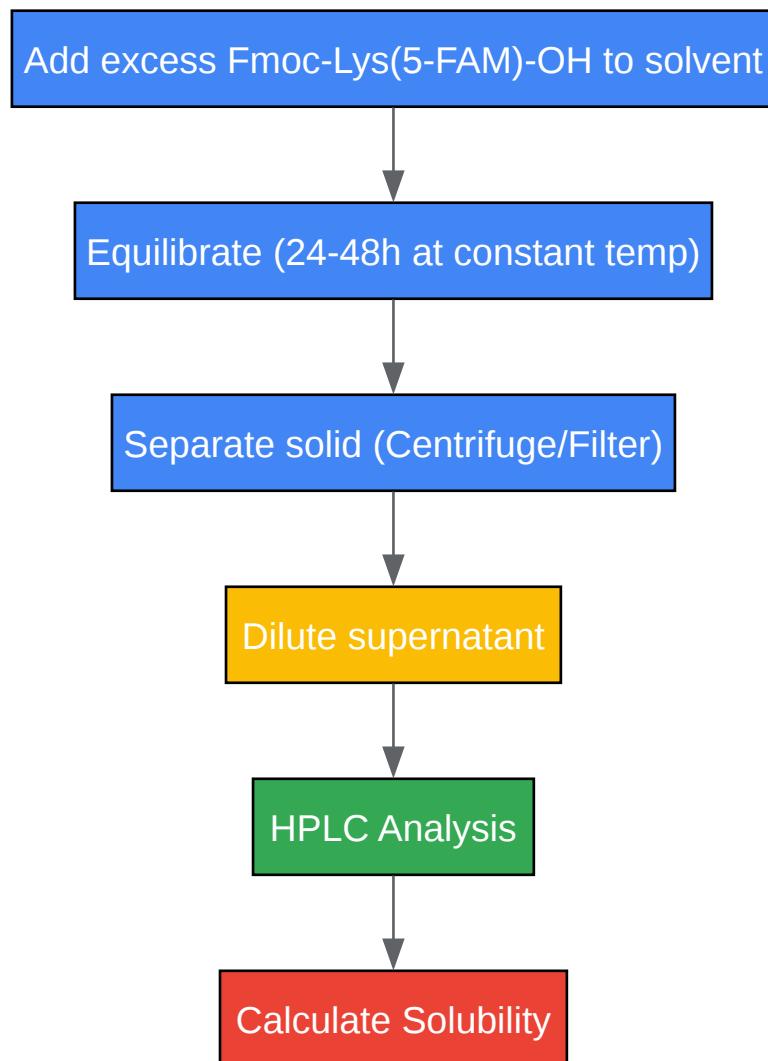


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Caption: Logical relationship between solvent polarity and solubility.

## Experimental Workflow for Solubility Determination

The diagram below outlines the key steps in the experimental protocol for determining the solubility of **Fmoc-Lys(5-FAM)-OH**.



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Caption: Experimental workflow for solubility determination.

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## References

- 1. FMOC-Lys(5-FAM)-OH \*CAS 1242933-88-5\* | AAT Bioquest [aatbio.com]
- 2. medchemexpress.com [medchemexpress.com]

- 3. 5-FAM (5-Carboxyfluorescein), Amine-reactive fluorescent label (CAS 76823-03-5) | Abcam [abcam.com]
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